

Commercial Sourcing and Technical Data for 4-Tert-butyl-3-chlorophenol

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Compound of Interest

Compound Name: *4-Tert-butyl-3-chlorophenol*

Cat. No.: B3051558

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For researchers, scientists, and professionals in drug development, the procurement of specific chemical reagents is a critical first step in the experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **4-tert-butyl-3-chlorophenol** (CAS No. 34593-73-2), along with essential technical data to inform purchasing decisions and ensure safe laboratory practices.

Compound Identification

- IUPAC Name: 4-(tert-Butyl)-3-chlorophenol[1]
- CAS Number: 34593-73-2[1]
- Molecular Formula: C₁₀H₁₃ClO[2]
- Molecular Weight: 184.66 g/mol [2]
- InChI Key: XXZNDRDKECUZMB-UHFFFAOYSA-N

Commercial Suppliers

The following table summarizes key quantitative data from various commercial suppliers of **4-tert-butyl-3-chlorophenol**. This information is crucial for comparing products and selecting the most suitable option for your research needs.

Supplier	Brand/Partner	Catalog Number	Purity	Available Quantities
Sigma-Aldrich	Fluorochem	FLUH99CC949F	95%	Inquire
SynHet	-	CAS-34593-73-2	95% to >99%	Inquire (Synthesis on demand) ^[1]
BLD Pharmatech	-	BD01470998	97%	Inquire
Laibo Chem	-	-	-	100mg ^[3]

Experimental Protocols: Handling and Storage

While specific experimental protocols for the use of **4-tert-butyl-3-chlorophenol** are application-dependent and not provided by suppliers, comprehensive safety and handling information is available through Safety Data Sheets (SDS). Below is a summary of best practices derived from this documentation.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure full body coverage to prevent skin contact.
- Respiratory Protection: If working with the solid form where dust may be generated, or in a poorly ventilated area, use a NIOSH-approved respirator with an organic vapor cartridge and a particulate filter.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

- Use only in a well-ventilated area, preferably within a chemical fume hood.

Storage:

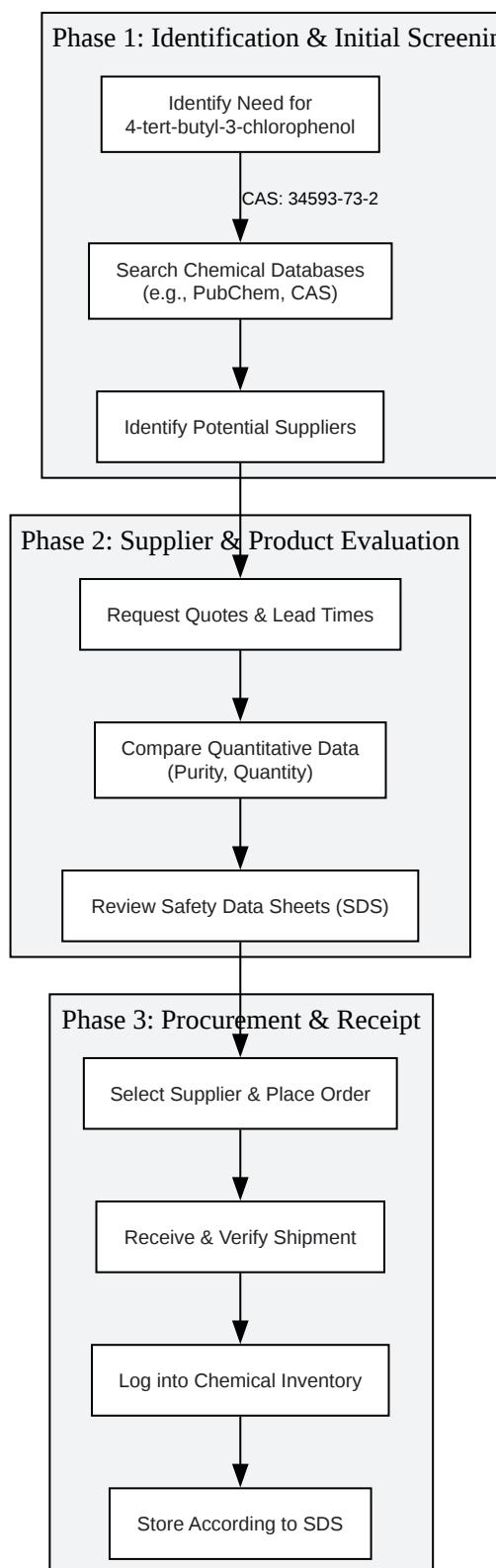
- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.
- Ambient storage temperature is generally recommended.

Spill and Waste Disposal:

- In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations. This may require disposal at an approved hazardous waste facility.

Logical Workflow for Procurement

The following diagram illustrates a logical workflow for the identification, evaluation, and procurement of **4-tert-butyl-3-chlorophenol** for research purposes.



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Caption: Procurement workflow for **4-tert-butyl-3-chlorophenol**.

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References

- 1. Phenol, 3-chloro-4-(1,1-dimethylethyl)- [synhet.com]
- 2. 4-tert-Butyl-3-chlorophenol | C10H13ClO | CID 13499472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-(Tert-Butyl)-3-Chlorophenol , Package: 100mg , Laibo Chem - Global Labor [globallabor.com.br]
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